

Application Notes:

Dinitrosopentamethylenetetramine (DNPT) in the Production of Lightweight Composites

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Compound of Interest

Compound Name: *Dinitrosopentamethylenetetramine*

Cat. No.: *B087232*

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1. Introduction

Dinitrosopentamethylenetetramine (DNPT), also known as Blowing Agent H, is an organic chemical blowing agent widely utilized in the plastics and rubber industries to manufacture lightweight, cellular composites.^{[1][2]} Its primary function is to generate a gas at a specific temperature during polymer processing, creating a foam or sponge-like structure within the material.^{[2][3]} This process significantly reduces the density of the final product, leading to weight savings while enhancing properties such as thermal insulation, sound absorption, and cushioning.^[1] DNPT is valued for its low decomposition temperature, high gas yield, and excellent compatibility with a wide range of polymers, including polyvinyl chloride (PVC), polyethylene (PE), polypropylene (PP), natural rubber, and synthetic elastomers.^{[1][4][5]}

2. Mechanism of Action

DNPT functions as a chemical blowing agent through a process of controlled thermal decomposition.^[2] When the polymer-DNPT mixture is heated to its decomposition temperature during processing, DNPT undergoes a highly exothermic reaction.^[2] This reaction breaks down the molecule, releasing a significant volume of gas, which is primarily nitrogen (N₂).^{[2][6]}

The simplified decomposition reaction is as follows: (NO)₂(CH₂)₅N₄ → N₂ (gas) + Solid Residue^[6]

This released nitrogen gas creates immense pressure within the molten polymer matrix. The gas forms and expands countless microscopic bubbles or cells.^[3] As the polymer is simultaneously cured or cooled, this cellular structure is locked into place, resulting in a lightweight, foamed composite.^[3] The ability of DNPT to produce a uniform and fine pore structure is crucial for enhancing the mechanical and insulating properties of the final product.^[6]

3. Applications in Lightweight Composites

DNPT's versatility makes it a key additive in numerous applications across various sectors.

- **Plastics Industry:** In plastics such as PVC, PE, and PP, DNPT is used to produce foamed products that are lightweight and possess excellent insulation and damping properties.^[1] Common applications include packaging materials, construction materials (e.g., insulation panels), automotive interiors, household appliance components, and sports equipment.^[1] It is also employed in the extrusion of foamed profiles, sheets, pipes, and wire coatings.^[7]
- **Rubber Industry:** DNPT is extensively used to create microporous and sponge rubber products.^{[1][7]} These materials offer softness, elasticity, and superior cushioning.^[6] Key applications include the manufacturing of shoe soles, automotive sealing strips, vibration reduction pads, sound insulation materials, and carpet underlays.^{[1][8]} The foaming process reduces the weight of rubber components while maintaining their essential physical and chemical stability.^[1]

Quantitative Data

Table 1: General Properties of **Dinitrosopentamethylenetetramine** (DNPT)

| Property | Value | References |
|--------------------------------------|---|---|
| Chemical Formula | $C_5H_{10}N_6O_2$ | [1] |
| Molecular Weight | 186.17 g/mol | [1] [8] |
| Appearance | Slightly yellow / Cream-colored fine powder | [1] [7] |
| Decomposition Temperature | 190 - 210 °C (Standard Grade) | [4] |
| 130 - 140 °C (Low-Temperature Grade) | | [1] |
| Gas Yield | 260 - 290 mL/g (at STP) | [4] [6] |
| Primary Gas Evolved | Nitrogen (N_2) | [2] [6] |
| Particle Size (Fineness) | 10 - 15 μm | [1] |

Table 2: Recommended Dosage of DNPT in Various Applications

| Application | Polymer System | Recommended Dosage (by weight) | Notes | References |
|---------------------------|----------------------|--------------------------------|---|------------|
| Medium-Density Shoe Soles | Natural Rubber / SBR | 1.5% - 2.0% | Balances lightweight properties and abrasion resistance. | [4] |
| Low-Density Sponge Rubber | Natural Rubber / SBR | 2.5% - 3.0% | Achieves a foaming ratio of 3-5 times. | [4] |
| General Rubber Products | Various Rubbers | 5 - 10 PHR* | Depends on the specific polymer and desired expansion. | [7] |
| Activator (Optional) | Rubber Compounds | 0.5% - 1.0% Zinc Oxide | Catalyzes DNPT decomposition to align with vulcanization. | [4] |

*PHR: Parts per Hundred Rubber

Experimental Protocols

Protocol 1: Production of Lightweight PE/EVA Foam Composite via Compression Molding

This protocol provides a general procedure for creating a lightweight composite using a blend of polyethylene (PE) and ethylene-vinyl acetate (EVA) with DNPT as the blowing agent.

1. Materials and Equipment:

- Polymer resins (PE, EVA)
- **Dinitrosopentamethylenetetramine (DNPT)**

- Activator (e.g., Zinc Oxide - ZnO) (Optional)
- Processing aids (e.g., stearic acid)
- Two-roll mill or internal mixer (e.g., Banbury mixer)
- Compression molding press with heating and cooling capabilities
- Mold of desired dimensions

2. Compounding Procedure:

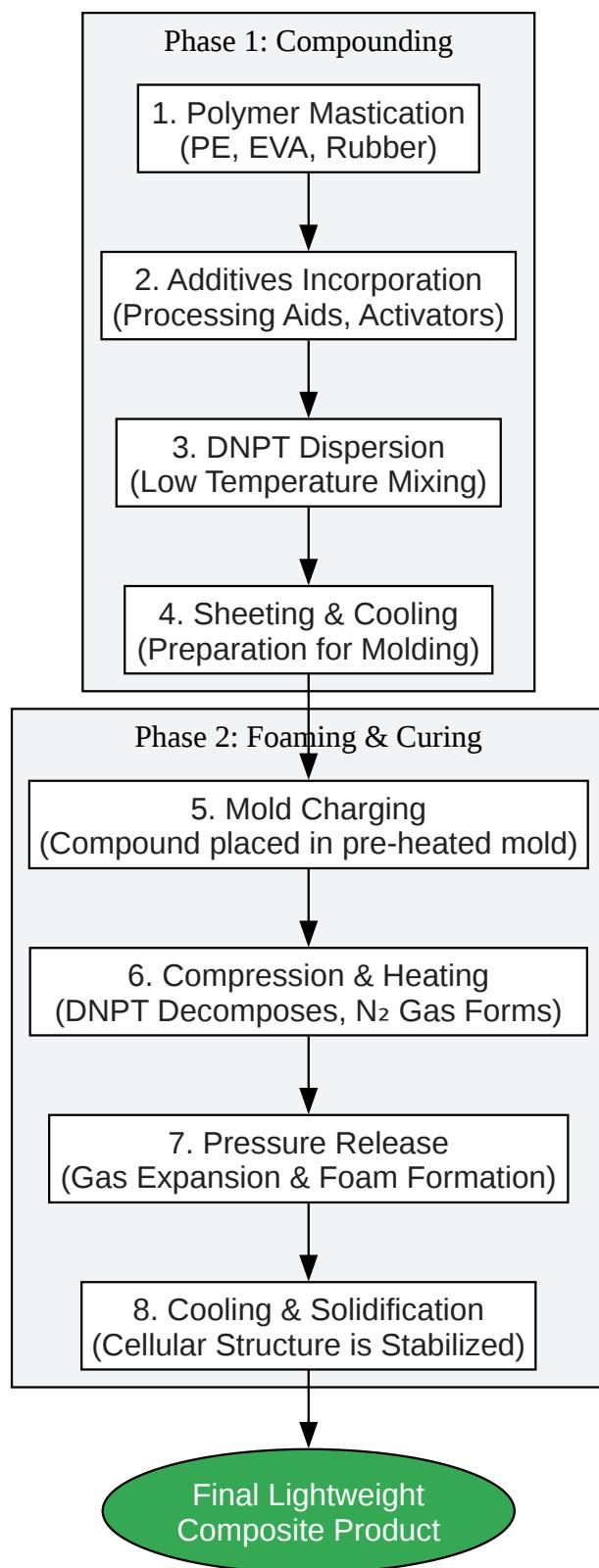
- Pre-heat the two-roll mill or internal mixer to a temperature suitable for the polymer blend (typically 110-130°C), ensuring it is below the decomposition temperature of DNPT.
- Introduce the polymer resins (PE and EVA) to the mixer and masticate until a homogenous molten blend is formed.
- Add the processing aids and the optional activator (ZnO) and mix until they are evenly dispersed.
- In the final stage of mixing, add the pre-weighed DNPT powder. Mix for a short duration (e.g., 2-4 minutes) to ensure uniform dispersion without initiating premature decomposition.
- Sheet the compounded material from the mill and allow it to cool to room temperature. The resulting material can be cut or pelletized for the molding stage.

3. Foaming and Molding Procedure:

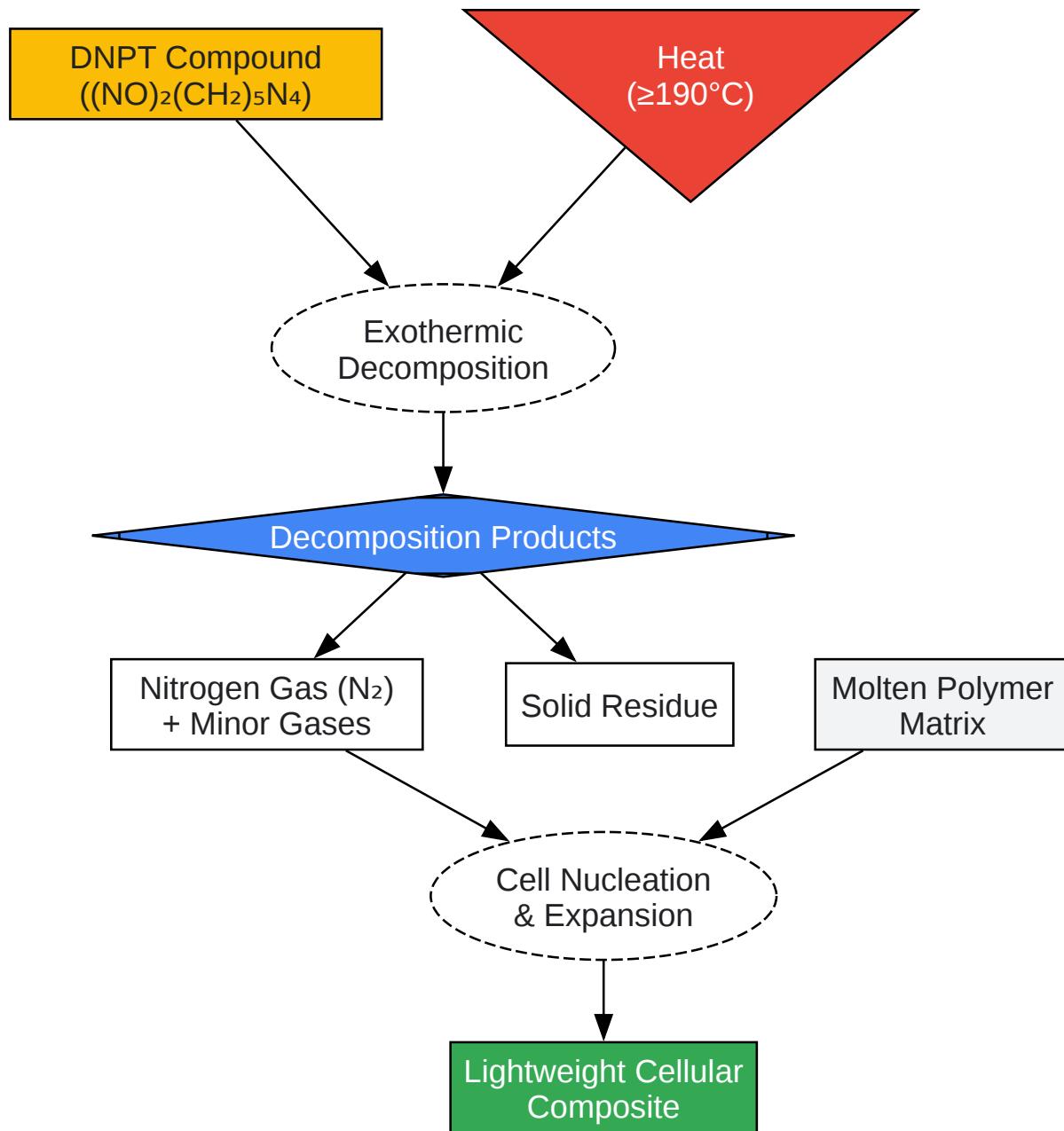
- Preheat the compression molding press to the desired foaming temperature, which should be at or slightly above the decomposition temperature of DNPT (e.g., 175-200°C).[\[9\]](#)[\[10\]](#)
- Place a precisely weighed amount of the compounded material into the pre-heated mold.
- Close the press and apply a high pressure (e.g., 30 bar) for a set period (e.g., 5-10 minutes).[\[9\]](#)[\[10\]](#) This allows the material to fill the mold cavity completely and for heat to transfer uniformly. During this stage, the DNPT will decompose, generating nitrogen gas.

- Rapidly release the pressure. This allows the dissolved nitrogen gas to expand, forcing the polymer to foam and assume the cellular structure.
- Cool the mold under pressure to solidify the composite and stabilize its foamed structure.
- Once cooled, open the press and eject the final lightweight composite part.

Visualizations

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Caption: Experimental workflow for producing lightweight composites using DNPT.



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Caption: Simplified reaction pathway of DNPT as a blowing agent.

Safety and Handling Precautions

DNPT is an energetic material that requires careful handling to prevent accidents.

- Flammability and Explosion Hazard: DNPT is a flammable solid that can decompose rapidly and exothermically, particularly when heated or in contact with acids.[2][5] This can lead to fire or explosion.[2] Avoid all sources of ignition, such as open flames or sparks.[7]
- Storage: Store DNPT in a cool, dry, well-ventilated area, away from direct sunlight and localized heat sources like steam pipes.[4][7] The recommended storage temperature is below 30°C.[4] It must be stored separately from strong acids, alkalis, and oxidizing agents, with which it can react violently.[5][7]
- Toxicity: The material has moderate toxicity if ingested (oral LD50 for rats is 940 mg/kg).[1] Dust inhalation should be avoided. During handling, wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask.[1]
- Spills: In case of a spill, do not use tools that can create sparks. Isolate the area and collect the material into a closed container for disposal.[1]
- Fire Fighting: In case of fire, use large amounts of water, dry chemical powder, or foam.[7] Thermal decomposition can release toxic nitrogen oxide fumes, so emergency responders should wear self-contained breathing apparatus.[1]

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References

1. DNPT, N,N₄₅₆₇₈₉₁₀₁₁₁₂₁₃₁₄₁₅₁₆₁₇₁₈₁₉₂₀₂₁₂₂₂₃₂₄₂₅₂₆₂₇₂₈₂₉₃₀₃₁₃₂₃₃₃₄₃₅₃₆₃₇₃₈₃₉₄₀₄₁₄₂₄₃₄₄₄₅₄₆₄₇₄₈₄₉₅₀₅₁₅₂₅₃₅₄₅₅₅₆₅₇₅₈₅₉₆₀₆₁₆₂₆₃₆₄₆₅₆₆₆₇₆₈₆₉₇₀₇₁₇₂₇₃₇₄₇₅₇₆₇₇₇₈₇₉₈₀₈₁₈₂₈₃₈₄₈₅₈₆₈₇₈₈₈₉₉₀₉₁₉₂₉₃₉₄₉₅₉₆₉₇₉₈₉₉₁₀₀₁₀₁₁₀₂₁₀₃₁₀₄₁₀₅₁₀₆₁₀₇₁₀₈₁₀₉₁₁₀₁₁₁₁₁₂₁₁₃₁₁₄₁₁₅₁₁₆₁₁₇₁₁₈₁₁₉₁₂₀₁₂₁₁₂₂₁₂₃₁₂₄₁₂₅₁₂₆₁₂₇₁₂₈₁₂₉₁₃₀₁₃₁₁₃₂₁₃₃₁₃₄₁₃₅₁₃₆₁₃₇₁₃₈₁₃₉₁₄₀₁₄₁₁₄₂₁₄₃₁₄₄₁₄₅₁₄₆₁₄₇₁₄₈₁₄₉₁₅₀₁₅₁₁₅₂₁₅₃₁₅₄₁₅₅₁₅₆₁₅₇₁₅₈₁₅₉₁₆₀₁₆₁₁₆₂₁₆₃₁₆₄₁₆₅₁₆₆₁₆₇₁₆₈₁₆₉₁₇₀₁₇₁₁₇₂₁₇₃₁₇₄₁₇₅₁₇₆₁₇₇₁₇₈₁₇₉₁₈₀₁₈₁₁₈₂₁₈₃₁₈₄₁₈₅₁₈₆₁₈₇₁₈₈₁₈₉₁₉₀₁₉₁₁₉₂₁₉₃₁₉₄₁₉₅₁₉₆₁₉₇₁₉₈₁₉₉₂₀₀₂₀₁₂₀₂₂₀₃₂₀₄₂₀₅₂₀₆₂₀₇₂₀₈₂₀₉₂₁₀₂₁₁₂₁₂₂₁₃₂₁₄₂₁₅₂₁₆₂₁₇₂₁₈₂₁₉₂₂₀₂₂₁₂₂₂₂₂₃₂₂₄₂₂₅₂₂₆₂₂₇₂₂₈₂₂₉₂₃₀₂₃₁₂₃₂₂₃₃₂₃₄₂₃₅₂₃₆₂₃₇₂₃₈₂₃₉₂₄₀₂₄₁₂₄₂₂₄₃₂₄₄₂₄₅₂₄₆₂₄₇₂₄₈₂₄₉₂₅₀₂₅₁₂₅₂₂₅₃₂₅₄₂₅₅₂₅₆₂₅₇₂₅₈₂₅₉₂₆₀₂₆₁₂₆₂₂₆₃₂₆₄₂₆₅₂₆₆₂₆₇₂₆₈₂₆₉₂₇₀₂₇₁₂₇₂₂₇₃₂₇₄₂₇₅₂₇₆₂₇₇₂₇₈₂₇₉₂₈₀₂₈₁₂₈₂₂₈₃₂₈₄₂₈₅₂₈₆₂₈₇₂₈₈₂₈₉₂₉₀₂₉₁₂₉₂₂₉₃₂₉₄₂₉₅₂₉₆₂₉₇₂₉₈₂₉₉₃₀₀₃₀₁₃₀₂₃₀₃₃₀₄₃₀₅₃₀₆₃₀₇₃₀₈₃₀₉₃₁₀₃₁₁₃₁₂₃₁₃₃₁₄₃₁₅₃₁₆₃₁₇₃₁₈₃₁₉₃₂₀₃₂₁₃₂₂₃₂₃₃₂₄₃₂₅₃₂₆₃₂₇₃₂₈₃₂₉₃₃₀₃₃₁₃₃₂₃₃₃₃₃₄₃₃₅₃₃₆₃₃₇₃₃₈₃₃₉₃₄₀₃₄₁₃₄₂₃₄₃₃₄₄₃₄₅₃₄₆₃₄₇₃₄₈₃₄₉₃₅₀₃₅₁₃₅₂₃₅₃₃₅₄₃₅₅₃₅₆₃₅₇₃₅₈₃₅₉₃₆₀₃₆₁₃₆₂₃₆₃₃₆₄₃₆₅₃₆₆₃₆₇₃₆₈₃₆₉₃₇₀₃₇₁₃₇₂₃₇₃₃₇₄₃₇₅₃₇₆₃₇₇₃₇₈₃₇₉₃₈₀₃₈₁₃₈₂₃₈₃₃₈₄₃₈₅₃₈₆₃₈₇₃₈₈₃₈₉₃₉₀₃₉₁₃₉₂₃₉₃₃₉₄₃₉₅₃₉₆₃₉₇₃₉₈₃₉₉₄₀₀₄₀₁₄₀₂₄₀₃₄₀₄₄₀₅₄₀₆₄₀₇₄₀₈₄₀₉₄₁₀₄₁₁₄₁₂₄₁₃₄₁₄₄₁₅₄₁₆₄₁₇₄₁₈₄₁₉₄₂₀₄₂₁₄₂₂₄₂₃₄₂₄₄₂₅₄₂₆₄₂₇₄₂₈₄₂₉₄₃₀₄₃₁₄₃₂₄₃₃₄₃₄₄₃₅₄₃₆₄₃₇₄₃₈₄₃₉₄₄₀₄₄₁₄₄₂₄₄₃₄₄₄₄₄₅₄₄₆₄₄₇₄₄₈₄₄₉₄₅₀₄₅₁₄₅₂₄₅₃₄₅₄₄₅₅₄₅₆₄₅₇₄₅₈₄₅₉₄₆₀₄₆₁₄₆₂₄₆₃₄₆₄₄₆₅₄₆₆₄₆₇₄₆₈₄₆₉₄₇₀₄₇₁₄₇₂₄₇₃₄₇₄₄₇₅₄₇₆₄₇₇₄₇₈₄₇₉₄₈₀₄₈₁₄₈₂₄₈₃₄₈₄₄₈₅₄₈₆₄₈₇₄₈₈₄₈₉₄₉₀₄₉₁₄₉₂₄₉₃₄₉₄₄₉₅₄₉₆₄₉₇₄₉₈₄₉₉₅₀₀₅₀₁₅₀₂₅₀₃₅₀₄₅₀₅₅₀₆₅₀₇₅₀₈₅₀₉₅₁₀₅₁₁₅₁₂₅₁₃₅₁₄₅₁₅₅₁₆₅₁₇₅₁₈₅₁₉₅₂₀₅₂₁₅₂₂₅₂₃₅₂₄₅₂₅₅₂₆₅₂₇₅₂₈₅₂₉₅₃₀₅₃₁₅₃₂₅₃₃₅₃₄₅₃₅₅₃₆₅₃₇₅₃₈₅₃₉₅₄₀₅₄₁₅₄₂₅₄₃₅₄₄₅₄₅₅₄₆₅₄₇₅₄₈₅₄₉₅₅₀₅₅₁₅₅₂₅₅₃₅₅₄₅₅₅₅₅₆₅₅₇₅₅₈₅₅₉₅₆₀₅₆₁₅₆₂₅₆₃₅₆₄₅₆₅₅₆₆₅₆₇₅₆₈₅₆₉₅₇₀₅₇₁₅₇₂₅₇₃₅₇₄₅₇₅₅₇₆₅₇₇₅₇₈₅₇₉₅₈₀₅₈₁₅₈₂₅₈₃₅₈₄₅₈₅₅₈₆₅₈₇₅₈₈₅₈₉₅₉₀₅₉₁₅₉₂₅₉₃₅₉₄₅₉₅₅₉₆₅₉₇₅₉₈₅₉₉₆₀₀₆₀₁₆₀₂₆₀₃₆₀₄₆₀₅₆₀₆₆₀₇₆₀₈₆₀₉₆₁₀₆₁₁₆₁₂₆₁₃₆₁₄₆₁₅₆₁₆₆₁₇₆₁₈₆₁₉₆₂₀₆₂₁₆₂₂₆₂₃₆₂₄₆₂₅₆₂₆₆₂₇₆₂₈₆₂₉₆₃₀₆₃₁₆₃₂₆₃₃₆₃₄₆₃₅₆₃₆₆₃₇₆₃₈₆₃₉₆₄₀₆₄₁₆₄₂₆₄₃₆₄₄₆₄₅₆₄₆₆₄₇₆₄₈₆₄₉₆₅₀₆₅₁₆₅₂₆₅₃₆₅₄₆₅₅₆₅₆₆₅₇₆₅₈₆₅₉₆₆₀₆₆₁₆₆₂₆₆₃₆₆₄₆₆₅₆₆₆₆₆₇₆₆₈₆₆₉₆₇₀₆₇₁₆₇₂₆₇₃₆₇₄₆₇₅₆₇₆₆₇₇₆₇₈₆₇₉₆₈₀₆₈₁₆₈₂₆₈₃₆₈₄₆₈₅₆₈₆₆₈₇₆₈₈₆₈₉₆₉₀₆₉₁₆₉₂₆₉₃₆₉₄₆₉₅₆₉₆₆₉₇₆₉₈₆₉₉₇₀₀₇₀₁₇₀₂₇₀₃₇₀₄₇₀₅₇₀₆₇₀₇₇₀₈₇₀₉₇₁₀₇₁₁₇₁₂₇₁₃₇₁₄₇₁₅₇₁₆₇₁₇₇₁₈₇₁₉₇₂₀₇₂₁₇₂₂₇₂₃₇₂₄₇₂₅₇₂₆₇₂₇₇₂₈₇₂₉₇₃₀₇₃₁₇₃₂₇₃₃₇₃₄₇₃₅₇₃₆₇₃₇₇₃₈₇₃₉₇₄₀₇₄₁₇₄₂₇₄₃₇₄₄₇₄₅₇₄₆₇₄₇₇₄₈₇₄₉₇₅₀₇₅₁₇₅₂₇₅₃₇₅₄₇₅₅₇₅₆₇₅₇₇₅₈₇₅₉₇₆₀₇₆₁₇₆₂₇₆₃₇₆₄₇₆₅₇₆₆₇₆₇₇₆₈₇₆₉₇₇₀₇₇₁₇₇₂₇₇₃₇₇₄₇₇₅₇₇₆₇₇₇₇₇₈₇₇₉₇₈₀₇₈₁₇₈₂₇₈₃₇₈₄₇₈₅₇₈₆₇₈₇₇₈₈₇₈₉₇₉₀₇₉₁₇₉₂₇₉₃₇₉₄₇₉₅₇₉₆₇₉₇₇₉₈₇₉₉₈₀₀₈₀₁₈₀₂₈₀₃₈₀₄₈₀₅₈₀₆₈₀₇₈₀₈₈₀₉₈₀₁₀₈₀₁₁₈₀₁₂₈₀₁₃₈₀₁₄₈₀₁₅₈₀₁₆₈₀₁₇₈₀₁₈₈₀₁₉₈₀₂₀₈₀₂₁₈₀₂₂₈₀₂₃₈₀₂₄₈₀₂₅₈₀₂₆₈₀₂₇₈₀₂₈₈₀₂₉₈₀₃₀₈₀₃₁₈₀₃₂₈₀₃₃₈₀₃₄₈₀₃₅₈₀₃₆₈₀₃₇₈₀₃₈₈₀₃₉₈₀₄₀₈₀₄₁₈₀₄₂₈₀₄₃₈₀₄₄₈₀₄₅₈₀₄₆₈₀₄₇₈₀₄₈₈₀₄₉₈₀₅₀₈₀₅₁₈₀₅₂₈₀₅₃₈₀₅₄₈₀₅₅₈₀₅₆₈₀₅₇₈₀₅₈₈₀₅₉₈₀₆₀₈₀₆₁₈₀₆₂₈₀₆₃₈₀₆₄₈₀₆₅₈₀₆₆₈₀₆₇₈₀₆₈₈₀₆₉₈₀₇₀₈₀₇₁₈₀₇₂₈₀₇₃₈₀₇₄₈₀₇₅₈₀₇₆₈₀₇₇₈₀₇₈₈₀₇₉₈₀₈₀₈₀₈₁₈₀₈₂₈₀₈₃₈₀₈₄₈₀₈₅₈₀₈₆₈₀₈₇₈₀₈₈₈₀₈₉₈₀₉₀₈₀₉₁₈₀₉₂₈₀₉₃₈₀₉₄₈₀₉₅₈₀₉₆₈₀₉₇₈₀₉₈₈₀₉₉₈₀₁₀₀₈₀₁₀₁₈₀₁₀₂₈₀₁₀₃₈₀₁₀₄₈₀₁₀₅₈₀₁₀₆₈₀₁₀₇₈₀₁₀₈₈₀₁₀₉₈₀₁₁₀₈₀₁₁₁₈₀₁₁₂₈₀₁₁₃₈₀₁₁₄₈₀₁₁₅₈₀₁₁₆₈₀₁₁₇₈₀₁₁₈₈₀₁₁₉₈₀₁₂₀₈₀₁₂₁₈₀₁₂₂₈₀₁₂₃₈₀₁₂₄₈₀₁₂₅₈₀₁₂₆₈₀₁₂₇₈₀₁₂₈₈₀₁₂₉₈₀₁₃₀₈₀₁₃₁₈₀₁₃₂₈₀₁₃₃₈₀₁₃₄₈₀₁₃₅₈₀₁₃₆₈₀₁₃₇₈₀₁₃₈₈₀₁₃₉₈₀₁₄₀₈₀₁₄₁₈₀₁₄₂₈₀₁₄₃₈₀₁₄₄₈₀₁₄₅₈₀₁₄₆₈₀₁₄₇₈₀₁₄₈₈₀₁₄₉₈₀₁₅₀₈₀₁₅₁₈₀₁₅₂₈₀₁₅₃₈₀₁₅₄₈₀₁₅₅₈₀₁₅₆₈₀₁₅₇₈₀₁₅₈₈₀₁₅₉₈₀₁₆₀₈₀₁₆₁₈₀₁₆₂₈₀₁₆₃₈₀₁₆₄₈₀₁₆₅₈₀₁₆₆₈₀₁₆₇₈₀₁₆₈₈₀₁₆₉₈₀₁₇₀₈₀₁₇₁₈₀₁₇₂₈₀₁₇₃₈₀₁₇₄₈₀₁₇₅₈₀₁₇₆₈₀₁₇₇₈₀₁₇₈₈₀₁₇₉₈₀₁₈₀₈₀₁₈₁₈₀₁₈₂₈₀₁₈₃₈₀₁₈₄₈₀₁₈₅₈₀₁₈₆₈₀₁₈₇₈₀₁₈₈₈₀₁₈₉₈₀₁₉₀₈₀₁₉₁₈₀₁₉₂₈₀₁₉₃₈₀₁₉₄₈₀₁₉₅₈₀₁₉₆₈₀₁₉₇₈₀₁₉₈₈₀₁₉₉₈₀₂₀₀₈₀₂₀₁₈₀₂₀₂₈₀₂₀₃₈₀₂₀₄₈₀₂₀₅₈₀₂₀₆₈₀₂₀₇₈₀₂₀₈₈₀₂₀₉₈₀₂₁₀₈₀₂₁₁₈₀₂₁₂₈₀₂₁₃₈₀₂₁₄₈₀₂₁₅₈₀₂₁₆₈₀₂₁₇₈₀₂₁₈₈₀₂₁₉₈₀₂₂₀₈₀₂₂₁₈₀₂₂₂₈₀₂₂₃₈₀₂₂₄₈₀₂₂₅₈₀₂₂₆₈₀₂₂₇₈₀₂₂₈₈₀₂₂₉₈₀₂₃₀₈₀₂₃₁₈₀₂₃₂₈₀₂₃₃₈₀₂₃₄₈₀₂₃₅₈₀₂₃₆₈₀₂₃₇₈₀₂₃₈₈₀₂₃₉₈₀₂₄₀₈₀₂₄₁₈₀₂₄₂₈₀₂₄₃₈₀₂₄₄₈₀₂₄₅₈₀₂₄₆₈₀₂₄₇₈₀₂₄₈₈₀₂₄₉₈₀₂₅₀₈₀₂₅₁₈₀₂₅₂₈₀₂₅₃₈₀₂₅₄₈₀₂₅₅₈₀₂₅₆₈₀₂₅₇₈₀₂₅₈₈₀₂₅₉₈₀₂₆₀₈₀₂₆₁₈₀₂₆₂₈₀₂₆₃₈₀₂₆₄₈₀₂₆₅₈₀₂₆₆₈₀₂₆₇₈₀₂₆₈₈₀₂₆₉₈₀₂₇₀₈₀₂₇₁₈₀₂₇₂₈₀₂₇₃₈₀₂₇₄₈₀₂₇₅₈₀₂₇₆₈₀₂₇₇₈₀₂₇₈₈₀₂₇₉₈₀₂₈₀₈₀₂₈₁₈₀₂₈₂₈₀₂₈₃₈₀₂₈₄₈₀₂₈₅₈₀₂₈₆₈₀₂₈₇₈₀₂₈₈₈₀₂₈₉₈₀₂₉₀₈₀₂₉₁₈₀₂₉₂₈₀₂₉₃₈₀₂₉₄₈₀₂₉₅₈₀₂₉₆₈₀₂₉₇₈₀₂₉₈₈₀₂₉₉₈₀₃₀₀₈₀₃₀₁₈₀₃₀₂₈₀₃₀₃₈₀₃₀₄₈₀₃₀₅₈₀₃₀₆₈₀₃₀₇₈₀₃₀₈₈₀₃₀₉₈₀₃₁₀₈₀₃₁₁₈₀₃₁₂₈₀₃₁₃₈₀₃₁₄₈₀₃₁₅₈₀₃₁₆₈₀₃₁₇₈₀₃₁₈₈₀₃₁₉₈₀₃₂₀₈₀₃₂₁₈₀₃₂₂₈₀₃₂₃₈₀₃₂₄₈₀₃₂₅₈₀₃₂₆₈₀₃₂₇₈₀₃₂₈₈₀₃₂₉₈₀₃₃₀₈₀₃₃₁₈₀₃₃₂₈₀₃₃₃₈₀₃₃₄₈₀₃₃₅₈₀₃₃₆₈₀₃₃₇₈₀₃₃₈₈₀₃₃₉₈₀₃₄₀₈₀₃₄₁₈₀₃₄₂₈₀₃₄₃₈₀₃₄₄₈₀₃₄₅₈₀₃₄₆₈₀₃₄₇₈₀₃₄₈₈₀₃₄₉₈₀₃₅₀₈₀₃₅₁₈₀₃₅₂₈₀₃₅₃₈₀₃₅₄₈₀₃₅₅₈₀₃₅₆₈₀₃₅₇₈₀₃₅₈₈₀₃₅₉₈₀₃₆₀₈₀₃₆₁₈₀₃₆₂₈₀₃₆₃₈₀₃₆₄₈₀₃₆₅₈₀₃₆₆₈₀₃₆₇₈₀₃₆₈₈₀₃₆₉₈₀₃₇₀₈₀₃₇₁₈₀₃₇₂₈₀₃₇₃₈₀₃₇₄₈₀₃₇₅₈₀₃₇₆₈₀₃₇₇₈₀₃₇₈₈₀₃₇₉₈₀₃₈₀₈₀₃₈₁₈₀₃₈₂₈₀₃₈₃₈₀₃₈₄₈₀₃₈₅₈₀₃₈₆₈₀₃₈₇₈₀₃₈₈₈₀₃₈₉₈₀₃₉₀₈₀₃₉₁₈₀₃₉₂₈₀₃₉₃₈₀₃₉₄₈₀₃₉₅₈₀₃₉₆₈₀₃₉₇₈₀₃₉₈₈₀₃₉₉₈₀₄₀₀₈₀₄₀₁₈₀₄₀₂₈₀₄₀₃₈₀₄₀₄₈₀₄₀₅₈₀₄₀₆₈₀₄₀₇₈₀₄₀₈₈₀₄₀₉₈₀₄₁₀₈₀₄₁₁₈₀₄₁₂₈₀₄₁₃₈₀₄₁₄₈₀₄₁₅₈₀₄₁₆₈₀₄₁₇₈₀₄₁₈₈₀₄₁₉₈₀₄₂₀₈₀₄₂₁₈₀₄₂₂₈₀₄₂₃₈₀₄₂₄₈₀₄₂₅₈₀₄₂₆₈₀₄₂₇₈₀₄₂₈₈₀₄₂₉₈₀₄₃₀₈₀₄₃₁₈₀₄₃₂₈₀₄₃₃₈₀₄₃₄₈₀₄₃

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